

Solubility of Bis(2-ethylhexyl) terephthalate in common solvents

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) terephthalate*

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An In-depth Technical Guide on the Solubility of **Bis(2-ethylhexyl) terephthalate** in Common Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(2-ethylhexyl) terephthalate (DEHT), also known as dioctyl terephthalate (DOTP), is a non-phthalate plasticizer widely used in a variety of applications, including medical devices, food packaging, and flooring. Its toxicological profile is considered more favorable than that of some traditional ortho-phthalate plasticizers. For researchers and professionals in drug development and materials science, a thorough understanding of DEHT's solubility in common organic solvents is crucial for formulation, processing, and analytical method development. This technical guide provides a comprehensive overview of the solubility of DEHT, detailed experimental protocols for its determination, and a visual representation of the experimental workflow.

Data Presentation: Solubility of Bis(2-ethylhexyl) terephthalate

Precise quantitative solubility data for **bis(2-ethylhexyl) terephthalate** in a wide range of organic solvents is not readily available in public literature. However, based on its chemical

structure—a large, non-polar ester—and information on similar plasticizers, DEHT is expected to be highly soluble or miscible in most common organic solvents, particularly those with low to moderate polarity. It is characterized as an oily liquid that is practically insoluble in water.

Solvent	Chemical Formula	Polarity	Solubility of Bis(2-ethylhexyl) terephthalate
Non-Polar Solvents			
Hexane	C ₆ H ₁₄	Very Low	Miscible
Toluene	C ₇ H ₈	Low	Miscible
Diethyl Ether	(C ₂ H ₅) ₂ O	Low	Miscible
Chloroform	CHCl ₃	Low	Soluble
Dichloromethane	CH ₂ Cl ₂	Low	Soluble
Polar Aprotic Solvents			
Ethyl Acetate	C ₄ H ₈ O ₂	Moderate	Soluble
Acetone	C ₃ H ₆ O	Moderate	Soluble
Tetrahydrofuran (THF)	C ₄ H ₈ O	Moderate	Miscible
Dimethylformamide (DMF)	(CH ₃) ₂ NC(O)H	High	Soluble
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	High	Soluble
Polar Protic Solvents			
Ethanol	C ₂ H ₅ OH	High	Slightly Soluble to Soluble
Methanol	CH ₃ OH	High	Slightly Soluble
Water	H ₂ O	Very High	Insoluble (approx. 0.4 µg/L at 22.5 °C)[1]

Note on Data: The solubility of **Bis(2-ethylhexyl) terephthalate** is qualitatively described as soluble or miscible in many organic solvents.[1] For critical applications, it is highly recommended to experimentally determine the solubility in the specific solvent and at the desired temperature.

Experimental Protocols: Determination of Solubility

The solubility of a liquid like DEHT in an organic solvent can be determined using the isothermal shake-flask method followed by gravimetric analysis. This method is reliable and does not require sophisticated analytical instrumentation.

Objective: To determine the mass of **Bis(2-ethylhexyl) terephthalate** that dissolves in a given mass of a solvent at a specified temperature to the point of saturation.

Apparatus and Reagents:

- **Bis(2-ethylhexyl) terephthalate** (analytical grade)
- Selected organic solvent (analytical grade)
- Thermostatically controlled water bath or incubator
- Glass vials with screw caps (e.g., 20 mL)
- Analytical balance (readable to at least 0.1 mg)
- Pipettes and syringes
- Evaporating dish
- Drying oven

Methodology:

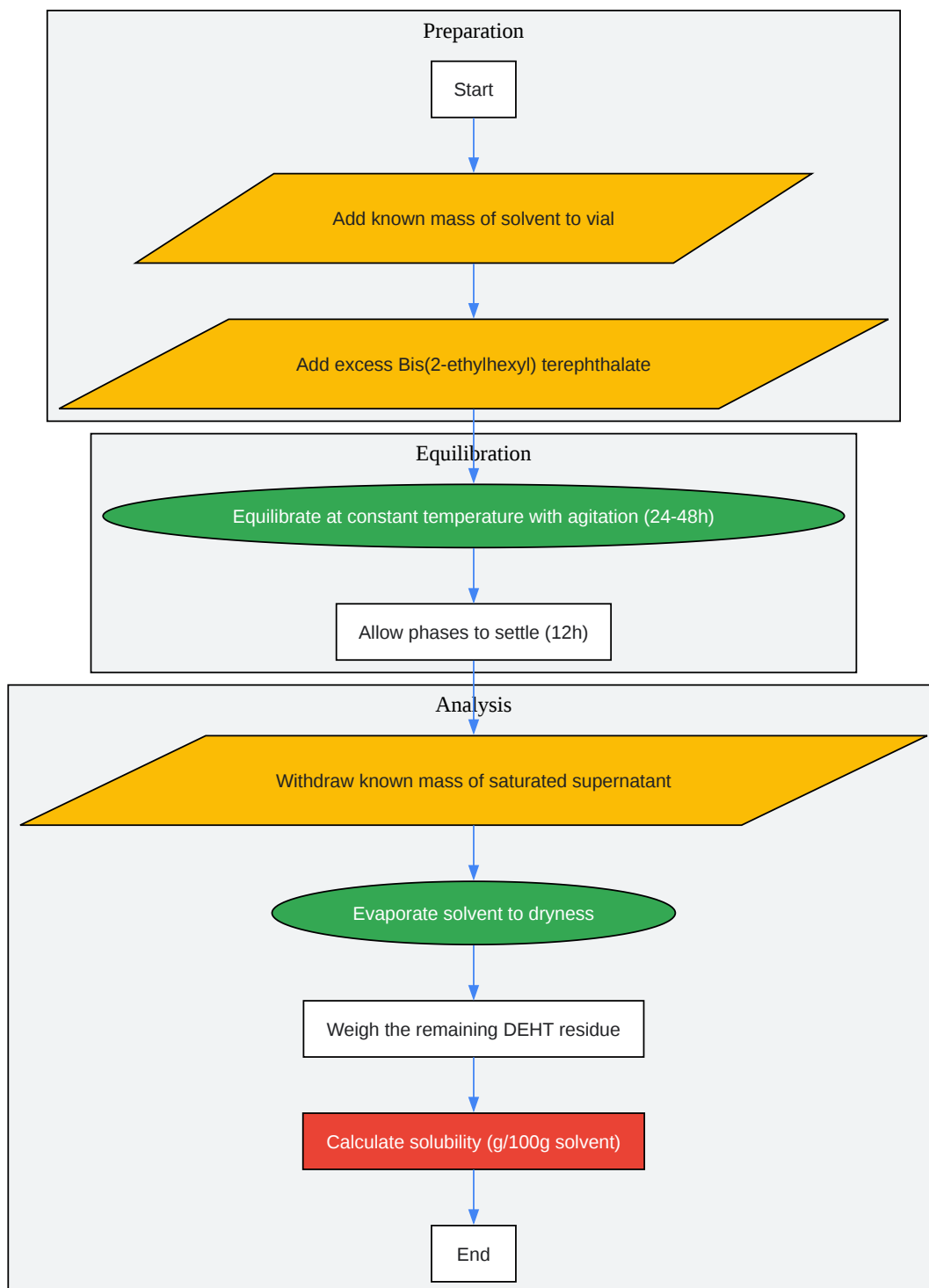
- Preparation of Solvent-Solute Mixtures:
 - Add a known mass (e.g., approximately 5 g) of the chosen organic solvent to several glass vials.

- To each vial, add an excess amount of **Bis(2-ethylhexyl) terephthalate**. Since DEHT is a liquid, this can be done by adding it dropwise until a separate, undissolved phase of DEHT is clearly visible at the bottom of the vial after initial mixing. The presence of an excess of the solute is crucial to ensure that the solvent becomes saturated.
- Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled water bath or incubator set to the desired temperature (e.g., 25 °C, 37 °C).
 - Agitate the vials using a shaker or by periodic vigorous manual shaking for a sufficient period to allow the system to reach equilibrium. A typical equilibration time is 24 to 48 hours.
 - After the initial equilibration period, allow the vials to stand undisturbed at the same temperature for at least 12 hours to allow the undissolved DEHT phase to settle completely.
- Sampling of the Saturated Solution:
 - Carefully withdraw a known mass of the clear, saturated supernatant (the top solvent layer) from each vial using a pre-weighed syringe. It is critical not to disturb the undissolved DEHT layer at the bottom.
 - Record the exact mass of the saturated solution withdrawn.
- Gravimetric Analysis:
 - Transfer the withdrawn saturated solution to a pre-weighed evaporating dish.
 - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent completely without degrading the DEHT (e.g., 70-80 °C, depending on the solvent's boiling point). The oven should be well-ventilated.
 - Periodically remove the dish from the oven, allow it to cool in a desiccator, and weigh it.

- Continue the drying process until a constant mass is achieved, indicating that all the solvent has evaporated.
- The final mass will be that of the dissolved DEHT.
- Calculation of Solubility:
 - Calculate the mass of the solvent in the withdrawn sample by subtracting the mass of the dissolved DEHT (from step 4) from the total mass of the saturated solution withdrawn (from step 3).
 - Express the solubility as grams of DEHT per 100 grams of solvent.

$$\text{Solubility (g/100 g solvent)} = (\text{Mass of dissolved DEHT} / \text{Mass of solvent}) \times 100$$

Mandatory Visualization



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Caption: Workflow for the gravimetric determination of **Bis(2-ethylhexyl) terephthalate** solubility.

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References

- 1. [greenchemindustries.com](https://www.greenchemindustries.com) [greenchemindustries.com]
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